

JHU-083 solubility in PBS and other solvents

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Compound of Interest

Compound Name: JHU-083

Cat. No.: B15613222

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JHU-083 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **JHU-083**.

Frequently Asked Questions (FAQs)

Q1: What is **JHU-083** and what is its primary mechanism of action?

A1: **JHU-083** is an experimental, orally bioavailable prodrug of the glutamine antagonist 6-diazo-5-oxo-L-norleucine (DON).^{[1][2]} Its primary mechanism of action is the inhibition of glutaminase, an enzyme crucial for converting glutamine into glutamate.^{[3][4]} By blocking glutamine metabolism, **JHU-083** can impede the growth of cancer cells, which are often highly dependent on glutamine.^{[5][6]} This interference with glutamine metabolism has been shown to disrupt mTOR signaling and impair purine biosynthesis.^{[5][7]}

Q2: What are the recommended storage conditions for **JHU-083**?

A2: **JHU-083** should be stored as a powder in the dark at -20°C, where it is stable for up to three years.^[1] Stock solutions are generally unstable and it is highly recommended to prepare them fresh for each experiment.^{[1][8]} If short-term storage of a DMSO stock solution is necessary, it can be kept at 4°C for up to two weeks or at -80°C for up to six months.^[9]

Q3: Is **JHU-083** soluble in aqueous buffers like PBS?

A3: Yes, **JHU-083** can be dissolved in sterile Phosphate-Buffered Saline (PBS) for in vivo studies.^{[3][10][11]} It has been successfully administered in PBS via oral gavage and intraperitoneal injection.^{[3][10]} However, preparing solutions in aqueous buffers can be challenging, and precipitation may occur. It is crucial to prepare these solutions immediately before use.^[10]

Q4: Can I prepare a concentrated stock solution of **JHU-083**?

A4: Yes, you can prepare concentrated stock solutions in organic solvents like DMSO. A solubility of up to 62 mg/mL in fresh, anhydrous DMSO has been reported.^[1] These stock solutions can then be diluted into aqueous buffers or cell culture media for your experiments. Note that moisture in DMSO can significantly reduce the solubility of **JHU-083**.^[1]

Solubility Data

The solubility of **JHU-083** can vary depending on the solvent and its purity. The following table summarizes solubility data from various sources.

Solvent	Reported Solubility	Molar Concentration (at max solubility)	Notes
DMSO	1-10 mg/mL (sparingly soluble) ^[12] to 62 mg/mL ^[1]	~3.2 mM to 198.5 mM	Use fresh, anhydrous DMSO as moisture reduces solubility. ^[1]
Ethanol	15 mg/mL ^[1]	~48.0 mM	
Water	3-8 mg/mL ^[1]	~9.6 mM to 25.6 mM	Used for in vitro testing. ^[3]
PBS	Soluble (for in vivo use) ^{[3][11][13]}	Not specified	Prepare fresh and use immediately. ^[10]
Acetonitrile	0.1-1 mg/mL (slightly soluble) ^[12]	~0.3 mM to 3.2 mM	

Molecular Weight of **JHU-083**: 312.36 g/mol ^[1]

Experimental Protocols & Troubleshooting

Protocol 1: Preparation of JHU-083 for In Vitro Cell Culture Experiments

- Prepare a Stock Solution: Weigh the required amount of **JHU-083** powder and dissolve it in fresh, anhydrous DMSO to create a concentrated stock solution (e.g., 25 mg/mL).^[8] Ensure the solution is clear and fully dissolved.
- Dilution: Serially dilute the DMSO stock solution directly into your complete cell culture medium to achieve the desired final concentration (e.g., 1 μ M to 100 μ M).^[1]
- Immediate Use: Add the final solution to your cell cultures immediately after preparation, as **JHU-083** is unstable in aqueous solutions.^[1]

Protocol 2: Preparation of JHU-083 in PBS for In Vivo Administration

- Weigh Compound: Accurately weigh the required amount of **JHU-083** for your desired dosage (e.g., 1 mg/kg to 25 mg/kg).^{[10][11]}
- Dissolve in PBS: Add the appropriate volume of sterile PBS to the **JHU-083** powder.
- Aid Dissolution: Vortex or sonicate the mixture briefly to aid dissolution. The solution should be prepared immediately before administration to the animal.^[10]
- Administration: Administer the freshly prepared solution via the desired route (e.g., oral gavage, intraperitoneal injection).^{[3][10]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in PBS or Media	Low aqueous solubility; solution instability.	Prepare the solution immediately before use. For cell culture, ensure the final DMSO concentration is low (typically <0.5%) to avoid solvent toxicity. Consider using a co-solvent formulation for in vivo studies if PBS solubility is insufficient (see Protocol 3).
Inconsistent Experimental Results	Degradation of JHU-083 in solution.	Always prepare solutions fresh for each experiment. [1] [8] Avoid freeze-thaw cycles of stock solutions.
Low Solubility in DMSO	DMSO has absorbed moisture.	Use a new, sealed bottle of anhydrous DMSO. [1] Store DMSO properly to prevent water absorption.

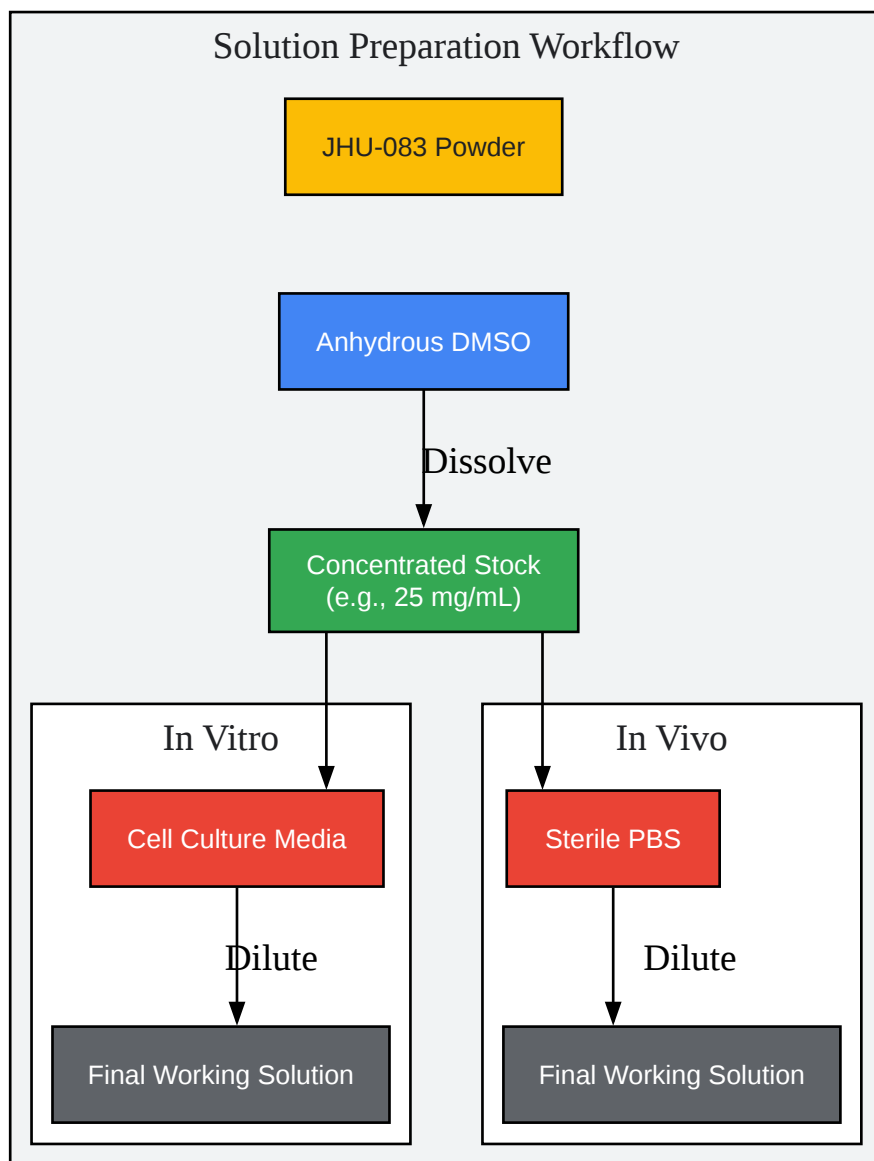
Protocol 3: Alternative In Vivo Formulation for Improved Solubility

For applications requiring a higher concentration or improved stability in solution, a co-solvent formulation can be used.[\[1\]](#)[\[8\]](#)

- Prepare DMSO Stock: Create a concentrated, clear stock solution of **JHU-083** in DMSO (e.g., 25-62 mg/mL).[\[1\]](#)[\[8\]](#)
- Add Co-solvents: In a stepwise manner, add the DMSO stock to PEG300, mix until clear, then add Tween-80 and mix again until the solution is clear.
- Final Dilution: Add saline or ddH2O to reach the final desired volume and concentration.
- Immediate Use: This mixed solution should be used immediately for optimal results.[\[1\]](#)

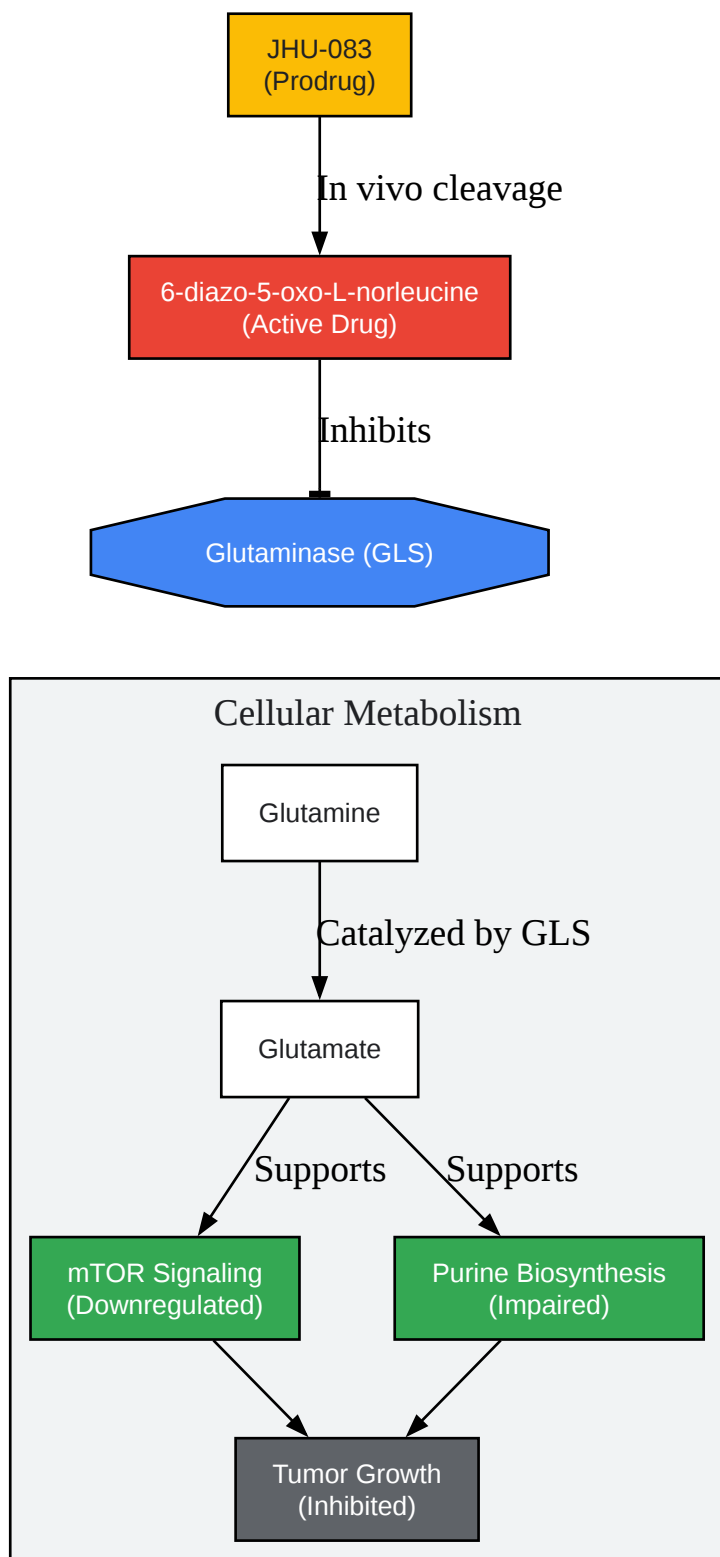
Visualized Experimental Workflow & Mechanism

The following diagrams illustrate key concepts related to the use of **JHU-083**.



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Caption: Workflow for preparing **JHU-083** solutions for experiments.



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Caption: **JHU-083** mechanism of action via glutaminase inhibition.

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